

A Comprehensive Technical Overview of Oroxylin 7-O-glucoside: Nomenclature, Structure, and Properties

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Compound of Interest

Compound Name: Oroxylin 7-O-glucoside

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This technical guide provides a detailed analysis of **Oroxylin 7-O-glucoside**, a significant flavonoid glycoside. The document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry. It outlines the precise chemical identity of this compound through its IUPAC nomenclature, details its structural characteristics, and summarizes its key physicochemical properties.

IUPAC Nomenclature

The systematic name for **Oroxylin 7-O-glucoside**, as established by the International Union of Pure and Applied Chemistry (IUPAC), is 5-hydroxy-6-methoxy-2-phenyl-7-(β -D-glucopyranosyloxy)-4H-chromen-4-one^[1]. This name precisely describes the molecular structure of the compound.

The aglycone part of the molecule, Oroxylin A, has the IUPAC name 5,7-dihydroxy-6-methoxy-2-phenyl-4H-1-benzopyran-4-one^{[2][3][4]}. **Oroxylin 7-O-glucoside** is formed by the attachment of a glucose molecule to the oxygen atom at the 7th position of the Oroxylin A backbone^[1].

Molecular Structure and Properties

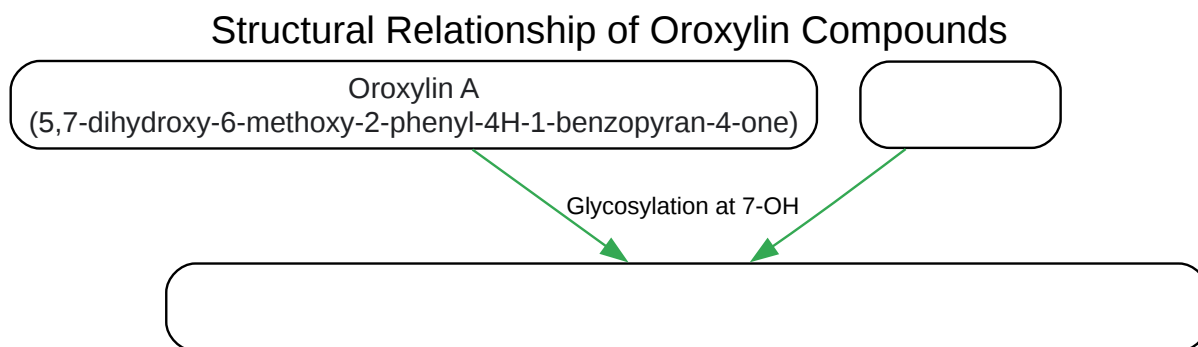
Oroxylin 7-O-glucoside is a flavonoid glycoside derived from the medicinal plant *Oroxylum indicum*[1]. The core structure is the flavone Oroxylin A, which is characterized by a C6-C3-C6 carbon skeleton[1]. A β -D-glucopyranosyl group is attached at the 7-hydroxyl position of the Oroxylin A molecule[1].

A summary of the key properties of **Oroxylin 7-O-glucoside** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₂ O ₁₀	[1]
Molecular Weight	446.4 g/mol	[1]
CAS Number	36948-77-3	[5]
Appearance	Yellow needle-shaped crystals (for Oroxylin A)	[6]
Solubility	Soluble in organic solvents like methanol, ethanol, and DMSO	[6]

Structural Relationship between Oroxylin A and Oroxylin 7-O-glucoside

The following diagram illustrates the structural relationship between Oroxylin A and its glycoside derivative, **Oroxylin 7-O-glucoside**.



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Structural relationship of Oroxylin compounds.

Experimental Protocols

While a comprehensive repository of experimental protocols is beyond the scope of this guide, the structural elucidation of **Oroxylin 7-O-glucoside** typically involves standard analytical techniques in organic chemistry. These include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H -NMR and ^{13}C -NMR are used to determine the carbon-hydrogen framework and the points of substitution. The anomeric proton of the glucose unit in **Oroxylin 7-O-glucoside** has been reported at δ 4.98 (d, $J = 7.2$ Hz, H-1") in ^1H -NMR (DMSO-d_6)[1].
- Mass Spectrometry (MS): High-resolution mass spectrometry is employed to determine the exact molecular weight and elemental composition.
- Infrared (IR) Spectroscopy: IR spectroscopy helps in identifying the functional groups present in the molecule.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: UV-Vis spectroscopy is used to study the electronic transitions within the chromophore of the flavonoid structure.

Detailed experimental procedures for the isolation and characterization of **Oroxylin 7-O-glucoside** can be found in specialized chemical and pharmacological literature.

Biological Activity

Oroxylin 7-O-glucoside has been the subject of pharmacological research and has shown a range of biological activities, including anti-inflammatory, anti-cancer, and neuroprotective effects. It is a known metabolite of Oroxylin A[7].

This document serves as a foundational guide to the chemical and physical properties of **Oroxylin 7-O-glucoside**. For further in-depth information, researchers are encouraged to consult peer-reviewed scientific journals and chemical databases.

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